

Diethyl Hexyl Phosphate-d11: A Technical Overview

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Compound of Interest

Compound Name: Diethyl Hexyl Phosphate-d11

Cat. No.: B15554744

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Introduction

Diethyl Hexyl Phosphate-d11 (DEHP-d11) is the deuterated form of Diethyl Hexyl Phosphate, a dialkyl phosphate compound. In scientific research, DEHP-d11 serves as a labeled internal standard for the quantification of unlabeled Diethyl Hexyl Phosphate in various matrices.^{[1][2]} The use of a stable isotope-labeled standard is a critical component of robust analytical methodologies, particularly in mass spectrometry-based techniques, as it allows for precise correction of matrix effects and variations in sample processing.

The unlabeled compound, Diethyl Hexyl Phosphate, is utilized in industrial applications, including the extraction of uranium from molybdenum and as a solid dispersing agent in the manufacturing of certain food and beverage containers.^{[1][3]}

It is imperative to distinguish Diethyl Hexyl Phosphate from Di(2-ethylhexyl) phthalate (DEHP), a widely studied plasticizer. Despite the similar acronym, these are structurally distinct molecules with different chemical properties and biological activities. DEHP is a phthalate ester known to be an endocrine disruptor, primarily through its interaction with peroxisome proliferator-activated receptors (PPARs).^{[4][5][6]} In contrast, the biological effects and metabolic pathways of Diethyl Hexyl Phosphate are not as extensively documented.

This technical guide provides a summary of the available information on **Diethyl Hexyl Phosphate-d11** and its unlabeled analogue, with a focus on its physicochemical properties, synthesis, analytical applications, and known toxicological data.

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **Diethyl Hexyl Phosphate-d11** and the non-deuterated Diethyl Hexyl Phosphate.

Table 1: Properties of **Diethyl Hexyl Phosphate-d11**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ D ₁₁ O ₄ P	[1]
Molecular Weight	249.33	[1]
Synonyms	Phosphoric Acid Diethyl Hexyl Ester-d11, Ethyl Hexyl Phosphate-d11	[1]
Primary Application	Labeled analogue for use as an internal standard in analytical testing	[1]

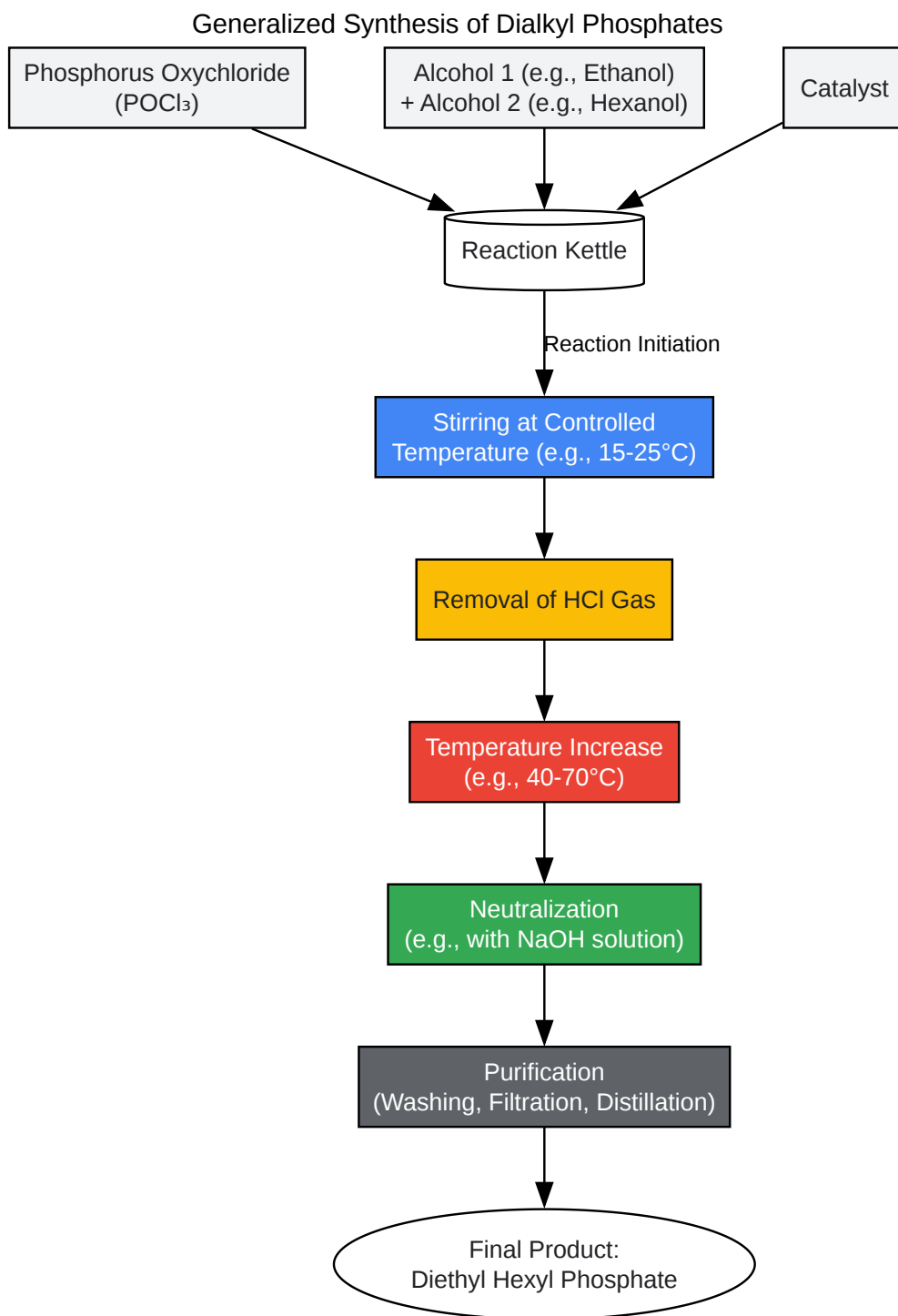
Table 2: Properties of Diethyl Hexyl Phosphate (unlabeled)

Property	Value	Source(s)
CAS Number	7110-49-8	[7]
Molecular Formula	C ₁₀ H ₂₃ O ₄ P	[7]
Molecular Weight	238.26 g/mol	[7]
IUPAC Name	diethyl hexyl phosphate	[7]
Synonyms	Phosphoric acid, diethyl hexyl ester	[7]
Calculated XLogP3	2.6	[7]

Synthesis of Dialkyl Phosphates

While a specific, detailed protocol for the synthesis of Diethyl Hexyl Phosphate or its deuterated analogue is not readily available in the public domain, a general method for preparing similar compounds, such as bis(2-ethylhexyl) phosphate, involves the reaction of phosphorus oxychloride with the corresponding alcohol.^[8] The synthesis of Diethyl Hexyl Phosphate would likely follow a similar chemical pathway, reacting phosphorus oxychloride with ethanol and hexanol. For the deuterated analogue, a deuterated form of one of the alcohol precursors would be used.

A generalized workflow for the synthesis is outlined below:



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Generalized synthesis workflow for dialkyl phosphates.

Analytical Methodology and Experimental Protocols

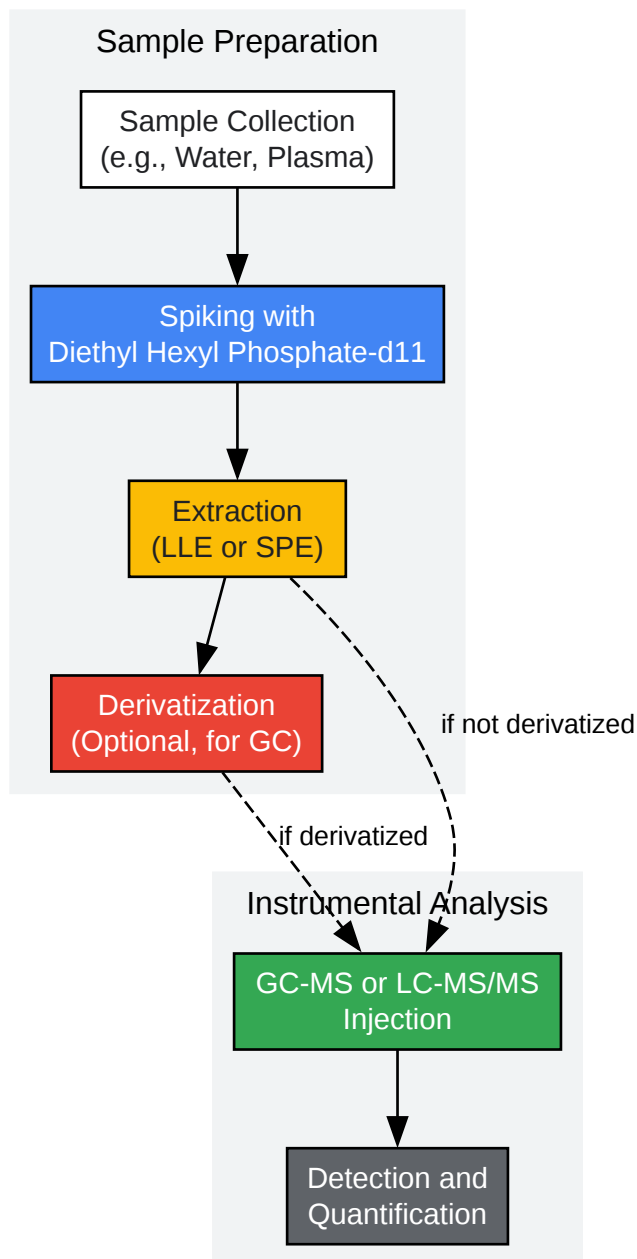
The primary application of **Diethyl Hexyl Phosphate-d11** is as an internal standard for the accurate quantification of Diethyl Hexyl Phosphate in complex samples such as environmental or biological matrices. The general analytical approach involves gas chromatography (GC) or liquid chromatography (LC) coupled with mass spectrometry (MS).

Representative Analytical Workflow

The following is a generalized protocol illustrating the use of a deuterated internal standard in an analytical method.

- **Sample Preparation:** A known amount of the sample (e.g., water, soil, plasma) is collected.
- **Spiking with Internal Standard:** A precise amount of **Diethyl Hexyl Phosphate-d11** solution is added to the sample. This is a critical step to ensure accurate quantification.
- **Extraction:** The analyte and the internal standard are extracted from the sample matrix. This can be achieved through liquid-liquid extraction (LLE) or solid-phase extraction (SPE).
- **Derivatization (if necessary):** For GC analysis, polar analytes like organophosphates often require derivatization to increase their volatility and improve chromatographic performance. A common method is alkylation to form less polar esters.^[9]
- **Instrumental Analysis:** The extract is injected into a GC-MS or LC-MS/MS system. The mass spectrometer is operated in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to selectively detect and quantify the target analyte and the internal standard.
- **Quantification:** The concentration of Diethyl Hexyl Phosphate is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Analytical Workflow Using a Deuterated Internal Standard

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Workflow for sample analysis using an internal standard.

Toxicology and Biological Activity

There is limited specific toxicological information available for Diethyl Hexyl Phosphate. Safety data for a related compound, bis(2-ethylhexyl) phosphate, indicates that it is corrosive and can cause severe irritation and burns to the skin and eyes.^[10] Inhalation may irritate the respiratory system.^[10]

Currently, there are no studies available in the public domain that describe the specific metabolism, mechanism of action, or biological signaling pathways for Diethyl Hexyl Phosphate. The extensive research on the endocrine-disrupting effects and metabolic pathways of Di(2-ethylhexyl) phthalate (DEHP) should not be extrapolated to Diethyl Hexyl Phosphate due to the significant structural differences between a phthalate and a phosphate ester.

Conclusion

Diethyl Hexyl Phosphate-d11 is a valuable research tool, essential for the accurate and precise quantification of its unlabeled analogue in analytical studies. While the industrial uses of Diethyl Hexyl Phosphate are documented, there is a notable gap in the scientific literature regarding its biological activity, metabolic fate, and potential toxicological effects. Future research is needed to elucidate these aspects and to clearly differentiate its biological profile from that of the structurally dissimilar but similarly named Di(2-ethylhexyl) phthalate.

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